

In-Depth Technical Guide: Propylene Glycol Allyl Ether (CAS 1331-17-5)

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Compound of Interest

Compound Name: Allyloxy propanol

Cat. No.: B3427768

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Introduction

Propylene glycol allyl ether, identified by CAS number 1331-17-5, is a bifunctional organic compound belonging to the class of propylene glycol ethers.^{[1][2]} It possesses both an ether linkage and a terminal allyl group, imparting it with versatile chemical reactivity.^[1] This technical guide provides a comprehensive overview of the characterization and available data for Propylene glycol allyl ether, with a focus on its physicochemical properties, toxicological profile, and relevant experimental methodologies.

Chemical Identification and Properties

Propylene glycol allyl ether is a clear, colorless liquid.^{[1][2]} It is also known by several synonyms, including (2-Propenyloxy)propanol, Allyl ether of propylene glycol, and Propylene glycol monoallyl ether.^{[1][2]}

Physicochemical Data

Property	Value	Reference
CAS Number	1331-17-5	[1]
Molecular Formula	C ₆ H ₁₂ O ₂	[1]
Molecular Weight	116.16 g/mol	[1]
Boiling Point	157.22°C (rough estimate)	[1]
Density	0.9548 g/cm ³ (rough estimate)	[1]
Flash Point	118°C	[1]
Vapor Pressure	0.000837 mmHg at 25°C	[1]
Refractive Index	1.4030 (estimate)	[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of Propylene glycol allyl ether (CAS 1331-17-5) is not readily available in the reviewed literature, a general method for the preparation of propylene glycol monoalkyl ethers involves the reaction of propylene oxide with the corresponding alcohol in the presence of a catalyst.[3][4][5][6][7][8]

General Synthesis of Propylene Glycol Monoalkyl Ethers

This process typically involves the reaction of propylene oxide with an alcohol under alkaline or acidic catalysis.[3][4][8] For the synthesis of Propylene glycol allyl ether, allyl alcohol would be the starting alcohol. The reaction mixture is generally heated, and upon completion, the product is purified by distillation.[4][5]

Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a primary method for the identification and quantification of propylene glycol ethers in various matrices.[9][10][11][12]

Methodology Outline:

- **Sample Preparation:** Biological samples may require derivatization prior to analysis. Environmental samples like water may be analyzed directly, while air samples require collection on an adsorbent followed by extraction.[\[9\]](#)
- **Gas Chromatography (GC):** A capillary column, such as one with a cyanopropylphenyl-based stationary phase, is often used for the separation of glycol ether isomers.[\[10\]](#)[\[11\]](#) The GC oven temperature is programmed to ensure the separation of the analytes.
- **Mass Spectrometry (MS):** The separated compounds are introduced into a mass spectrometer for detection and identification based on their mass spectra.[\[10\]](#)

Toxicological Data and Biological Activity

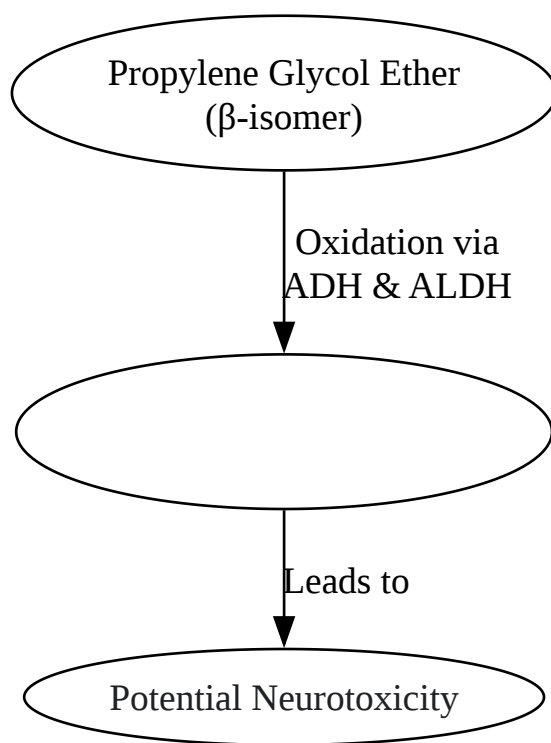
Propylene glycol allyl ether is reported to have low acute oral toxicity, with an LD50 in female rats in the range of 1 to 2 g/kg.[\[1\]](#) It is considered a mucous membrane and severe eye irritant.[\[2\]](#) High-dose animal studies have indicated that it can cause central nervous system depression.[\[1\]](#)[\[2\]](#)

Summary of Toxicological Data

Endpoint	Observation	Reference
Acute Oral Toxicity (Rat)	LD50: 1-2 g/kg	[1]
Irritation	Mucous membrane and severe eye irritant	[2]
Neurotoxicity	Causes CNS depression in high-dose animal studies	[1] [2]

Signaling and Metabolic Pathways

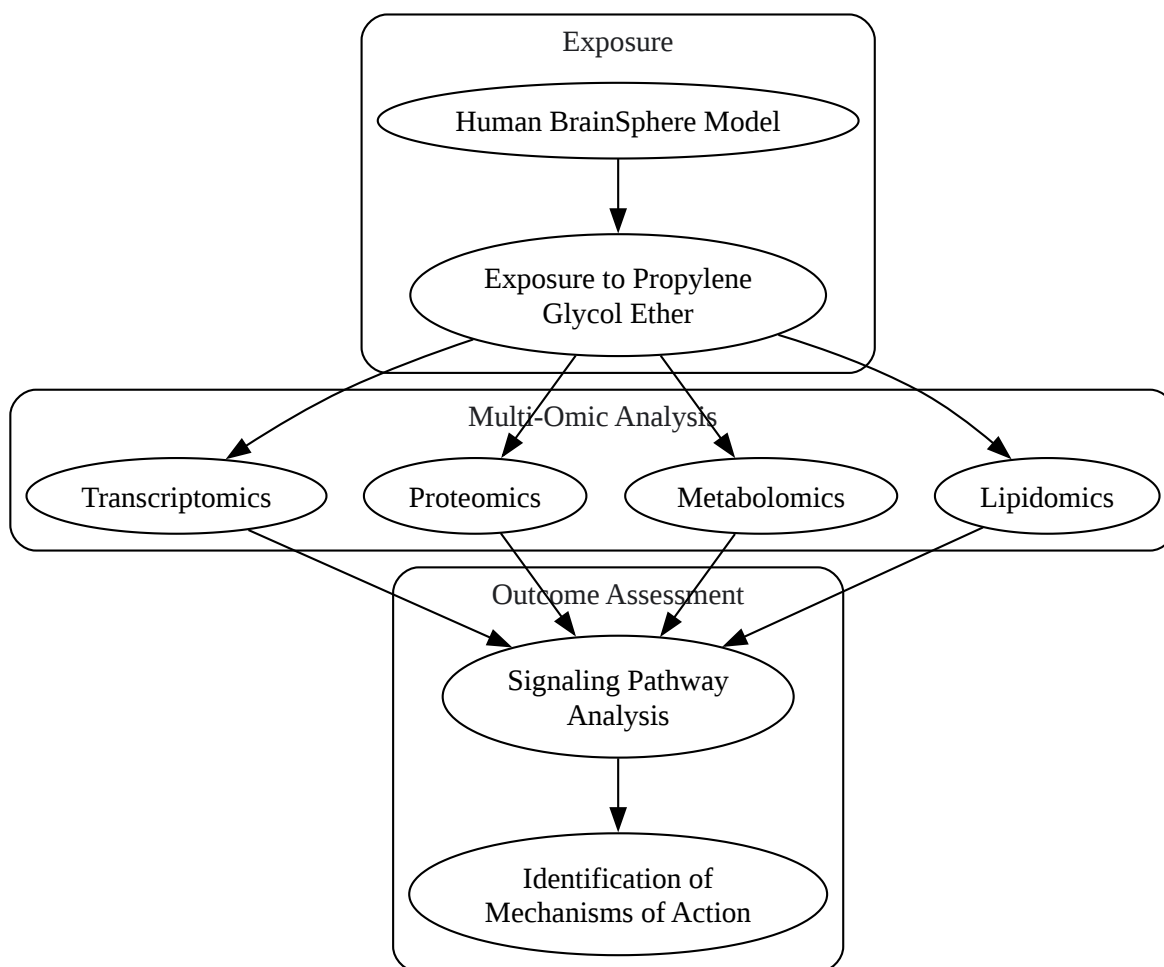
The toxicity of propylene glycol ethers is linked to their metabolism. Propylene glycol ethers exist as α - and β -isomers. The β -isomer can be oxidized by alcohol dehydrogenase (ADH) and aldehyde dehydrogenase (ALDH) to form potentially neurotoxic alkoxy propionic acids.[\[13\]](#)[\[14\]](#)[\[15\]](#)



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Experimental Workflow for Neurotoxicity Assessment

Recent studies have employed multi-omic approaches using human BrainSphere models to investigate the neurotoxicity of propylene glycol ethers.[13][16]



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Conclusion

Propylene glycol allyl ether (CAS 1331-17-5) is a versatile chemical with documented industrial applications. This guide has summarized its key physicochemical properties, toxicological information, and relevant analytical methodologies. The primary toxicological concern is related to the metabolic formation of alkoxy propionic acids, which have been linked to neurotoxicity. Further research employing advanced methodologies, such as multi-omics on complex in vitro

models, will be crucial for a more in-depth understanding of its biological effects and for informing risk assessments.

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